

Summary of Identified Safety Information

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: H-Gln(Trt)-OH

CAS No.: 102747-84-2

Cat. No.: S726842

Get Quote

The table below summarizes the key safety and handling data available from the search results.

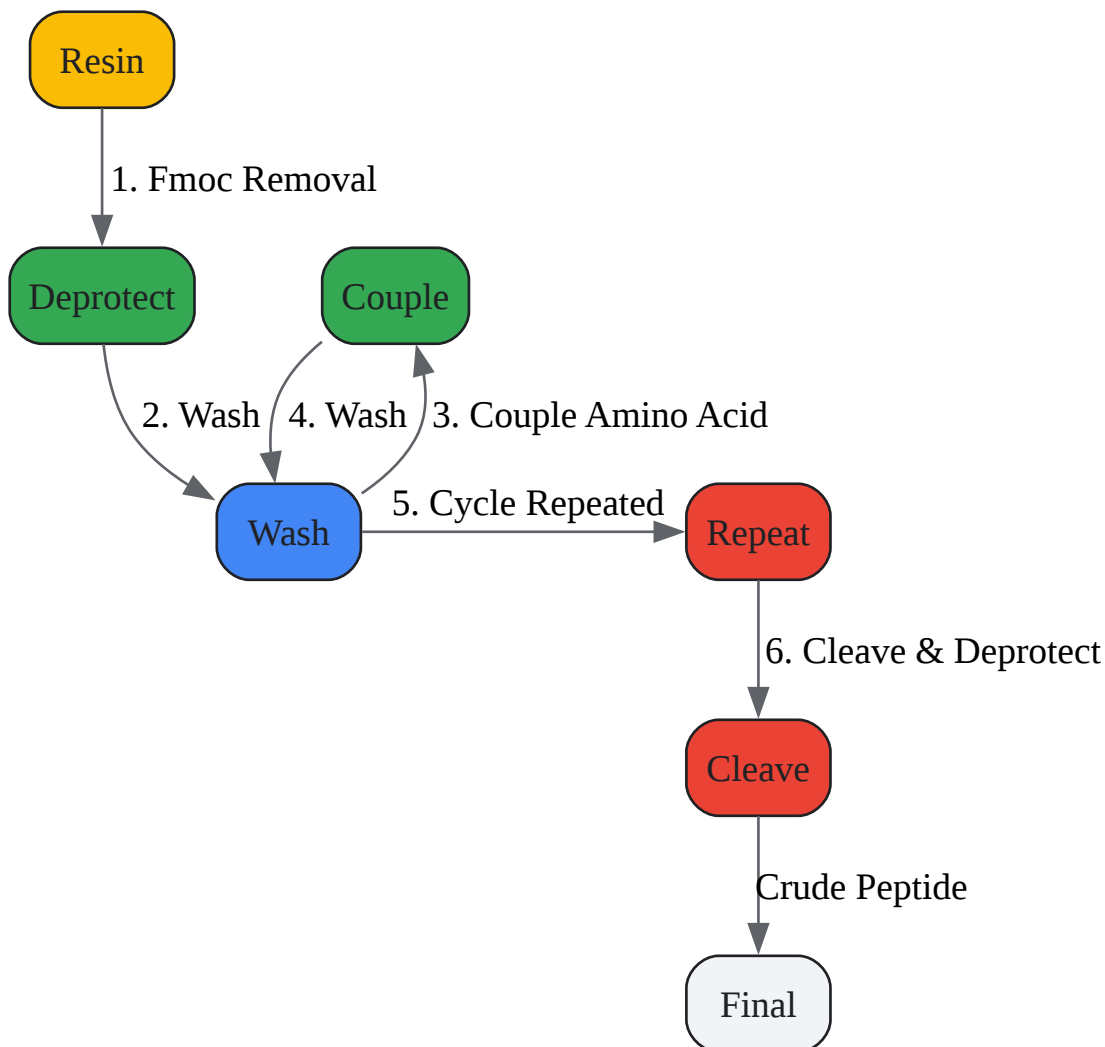
Property	Information
CAS Number	102747-84-2 [1] [2] [3]
Molecular Formula	C ₂₄ H ₂₄ N ₂ O ₃ [2] [3]
Molecular Weight	388.46 g/mol (anhydrous) [2]
Physical Form	Solid powder [2]
Storage Conditions	Keep in a dark place, in an inert atmosphere, at 2-8°C [2] [3]
GHS Hazard Statements	H302-H315-H319-H335 (Harmful if swallowed, causes skin irritation, causes serious eye irritation, may cause respiratory irritation) [2]
Personal Protective Equipment (PPE)	Eyeshields, Gloves, type N95 (US) or type P1 (EN143) respirator filter [4]

Application and Experimental Context

While the search results do not include specific experimental protocols for **H-Gln(Trt)-OH** itself, they clearly indicate its primary use. This compound is a protected form of the amino acid glutamine, where the

side chain functional group is blocked by a trityl (Trt) group to prevent unwanted reactions during chemical synthesis [5] [4].

This protected amino acid is specifically used in **Solid-Phase Peptide Synthesis (SPPS)** [5]. The following diagram outlines the general workflow of SPPS to illustrate where **H-Gln(Trt)-OH** would be utilized.



[Click to download full resolution via product page](#)

In this Fmoc-SPPS strategy, **H-Gln(Trt)-OH** would be used in **Step 3 ("Couple Amino Acid")** to incorporate a glutamine residue into the growing peptide chain. The trityl group on its side chain remains stable during the repetitive cycles and is only removed during the final cleavage step.

How to Obtain the Official MSDS

Since the official, complete Safety Data Sheet was not located in the search, I recommend these steps to obtain it:

- **Check Supplier Websites Directly:** The most reliable source for an MSDS is the manufacturer or distributor. You can visit the websites of chemical suppliers like **Sigma-Aldrich** (now MilliporeSigma) [6], **Alfa Chemistry**, or others listed in the search results [2].
- **Use the CAS Number:** Search the internet using the specific CAS Number **102747-84-2**. This is the most precise way to find chemical information.
- **Request the Document:** Suppliers often provide an MSDS download link on their product pages. If it's not readily available, you can contact them directly to request a copy.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. -Gln(Trt)- H 2O, OH 102747-84-2, N-delta-Trityl-L-glutamine... H CAS [peptide.com]
2. -Gln(Trt)- H | 102747-84-2 OH [chemicalbook.com]
3. No : 102747-84-2 | Product Name : CAS -Gln(trt)- H | Pharmaffiliates oh [pharmaffiliates.com]
4. 132327-80-1 Fmoc-Gln(Trt)- OH - Watson International Ltd [watson-int.com]
5. Fmoc-Gln(Trt)- OH Amino Acid | Shop at AltaBioscience [shop.altabioscience.com]
6. - Sigma - Wikipedia Aldrich [en.wikipedia.org]

To cite this document: Smolecule. [Summary of Identified Safety Information]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b726842#h-gln-trt-oh-safety-data-sheet-msds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com